

Comprehensive Spectroscopic Guide: Ethyl 3-Phenylpiperidine-4-carboxylate HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethyl 3-Phenylpiperidine-4-carboxylate Hydrochloride*

CAS No.: 859964-76-4

Cat. No.: B1449168

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Executive Summary & Chemical Identity

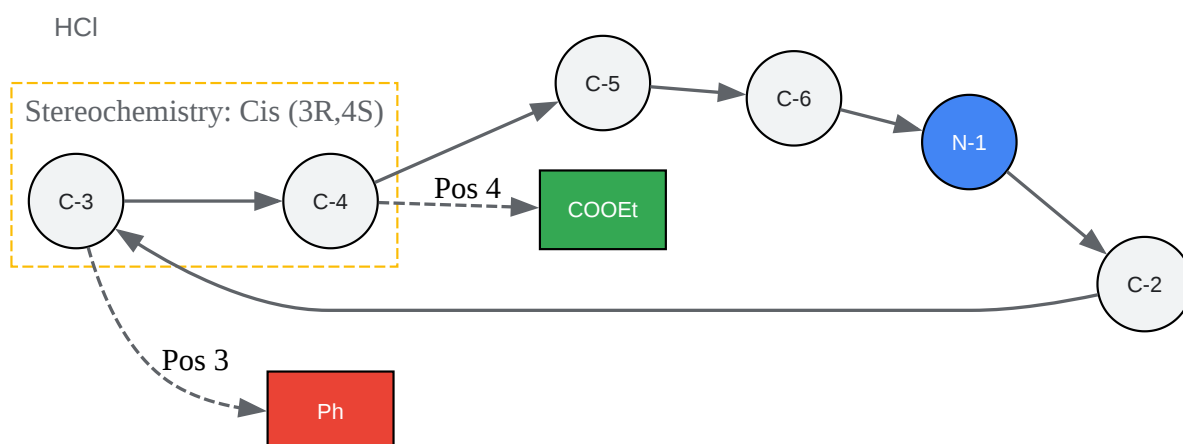
Ethyl 3-Phenylpiperidine-4-carboxylate HCl is a 3,4-disubstituted piperidine derivative. It is structurally distinct from Pethidine (Meperidine), which is the 4-phenyl-4-carboxylate regioisomer. The 3,4-substitution pattern introduces stereochemical complexity, specifically *cis* and *trans* diastereomers. This guide focuses on the *cis*-isomer, which is frequently the thermodynamically favored product in catalytic hydrogenation routes and the biologically relevant scaffold in many opioid receptor ligands.

Chemical Profile

Property	Specification
IUPAC Name	Ethyl (3R,4S)-3-phenylpiperidine-4-carboxylate hydrochloride (racemic)
Common Name	3-Phenyl-4-carboethoxypiperidine HCl
Molecular Formula	C ₁₄ H ₁₉ NO ₂ [1][2][3][4][5][6] · HCl
Molecular Weight	269.77 g/mol (Salt); 233.31 g/mol (Free Base)
CAS (Free Base)	1421453-08-6 (cis-isomer specific)
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; sparingly soluble in Acetone

Structural Visualization

The following diagram illustrates the cis-configuration (3,4-relationship) and the numbering scheme used for spectral assignment.



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Figure 1: Connectivity and numbering of the Ethyl 3-Phenylpiperidine-4-carboxylate scaffold.[2]
The cis-relationship between the Phenyl (C3) and Ester (C4) groups is critical for NMR

interpretation.

Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR)

Experimental Protocol: Dissolve 10-15 mg of the HCl salt in 0.6 mL of DMSO-d₆ (preferred for salt solubility) or CDCl₃ (requires neutralization with Na₂CO₃ for free base analysis). The data below refers to the HCl salt in DMSO-d₆, where ammonium protons are visible and alpha-protons are deshielded.

¹H NMR Data (500 MHz, DMSO-d₆)

Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment Logic
NH ₂ ⁺	9.20 - 9.50	Broad s	2H	-	Ammonium protons (salt form).
Ar-H	7.20 - 7.40	Multiplet	5H	-	Phenyl ring protons.
OCH ₂	3.95	Quartet	2H	7.1	Ester methylene (distinctive).
H-2 eq	3.55	D-D	1H	12.5, 4.0	Deshielded by N ⁺ and Ph ring.
H-6 eq	3.35	D-D	1H	12.5, 4.0	Alpha to N ⁺ .
H-3 (ax)	3.15	T-D	1H	~4.5	Diagnostic: Small J indicates cis relative to H-4.
H-4 (eq)	2.95	Multiplet	1H	-	Alpha to Carbonyl.
H-2 ax	2.85	Triplet	1H	12.5	Geminal coupling dominant.
H-6 ax	2.70	Triplet	1H	12.5	Geminal coupling dominant.
H-5	1.80 - 2.10	Multiplet	2H	-	Piperidine ring methylene.

CH ₃	0.98	Triplet	3H	7.1	Ester methyl terminal.
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Expert Insight (Stereochemistry): The coupling constant between H-3 and H-4 is the primary diagnostic tool.

- *Cis-isomer: H-3 (axial) and H-4 (equatorial) typically display a small coupling constant ($J_{3,4} \approx 3\text{--}5\text{ Hz}$).*
- *Trans-isomer: H-3 (axial) and H-4 (axial) would display a large diaxial coupling ($J_{3,4} \approx 10\text{--}12\text{ Hz}$).*

¹³C NMR Data (125 MHz, DMSO-d₆)

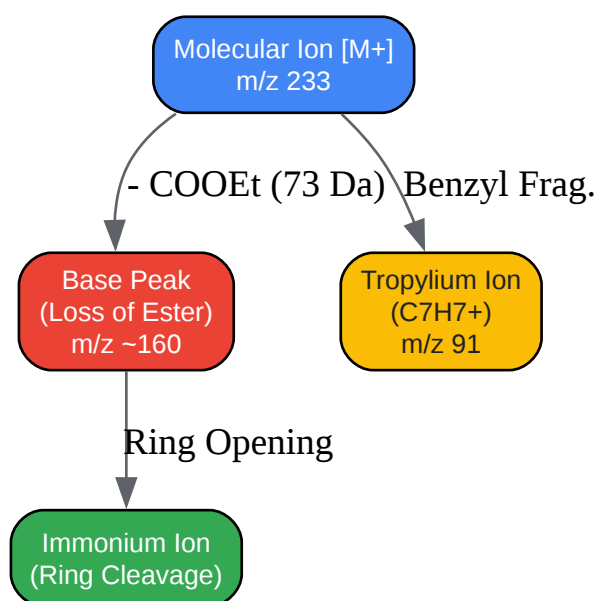
Shift (δ ppm)	Assignment
172.5	C=O (Ester Carbonyl)
141.2	Ar-C (Ipso carbon of Phenyl)
128.8, 127.5, 126.9	Ar-C (Ortho, Meta, Para)
60.5	O-CH ₂ (Ester ethyl group)
47.8	C-2 (Alpha to N, deshielded)
44.2	C-6 (Alpha to N, deshielded)
42.5	C-3 (Benzylic methine)
40.1	C-4 (Alpha to Carbonyl)
26.5	C-5 (Ring methylene)
14.2	CH ₃ (Ester methyl)

Mass Spectrometry (MS)

Method: Electron Ionization (EI, 70 eV) or ESI-MS (Positive Mode). Molecular Ion: 233 m/z (Free base $[M]^+$ in EI) or 234 m/z ($[M+H]^+$ in ESI).

Fragmentation Pathway (EI)

The fragmentation is dominated by alpha-cleavage adjacent to the nitrogen atom and the ester group.



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Figure 2: Primary fragmentation pathways observed in Electron Ionization (EI) mass spectrometry.

- m/z 233: Molecular ion (weak in EI, strong $[M+H]$ in ESI).
- m/z 160: Loss of the ethoxycarbonyl group ($-COOEt$). This is often the base peak or a major fragment.^[7]
- m/z 91: Tropylium ion ($C_7H_7^+$), characteristic of the benzyl/phenyl moiety.
- m/z 42/44: Lower mass fragments typical of piperidine ring disintegration.

Infrared Spectroscopy (IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

Wavenumber (cm ⁻¹)	Functional Group	Description
2400 – 3000	N-H ⁺ Stretch	Broad, strong band characteristic of amine salts (ammonium). Overlaps with C-H stretches.
1730 – 1745	C=O Stretch	Sharp, strong ester carbonyl peak. Crucial for confirming the carboxylate moiety.
1600, 1495	C=C Aromatic	Skeletal vibrations of the phenyl ring.
1150 – 1250	C-O Stretch	Ester C-O-C stretching vibrations.
700, 750	C-H Bending	Out-of-plane bending (oop) for monosubstituted benzene (confirming the phenyl group).

Quality Control & Impurity Profiling

When synthesizing or sourcing this compound, three primary impurities must be monitored:

- Hydrolysis Product (Acid): 3-Phenylpiperidine-4-carboxylic acid.
 - Detection: Disappearance of ethyl signals (triplet/quartet) in NMR; Broad O-H stretch in IR (3000-3500 cm⁻¹).
- Trans-Isomer: Thermodynamic impurity.
 - Detection: Check ¹H NMR for large coupling constant (J > 10 Hz) at H-3.
- Aromatized Pyridine: Ethyl 3-phenylpyridine-4-carboxylate.

- Detection: Downfield aromatic protons (δ 8.0–9.0 ppm) in NMR; M-4 peak in MS (m/z 229).

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Guide: Ethyl 3-Phenylpiperidine-4-carboxylate HCl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1449168/docs#comprehensive-spectroscopic-guide-ethyl-3-phenylpiperidine-4-carboxylate-hcl]

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